

Cyclopentyl phenylacetate chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopentyl phenylacetate

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An In-depth Technical Guide to Cyclopentyl Phenylacetate

This guide provides a comprehensive overview of the chemical structure, IUPAC nomenclature, physicochemical properties, and a representative synthetic protocol for **cyclopentyl phenylacetate**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Structure and IUPAC Name

Cyclopentyl phenylacetate is an ester characterized by a cyclopentyl group attached to the oxygen of the acetate functionality, which in turn is bonded to a phenyl group via a methylene bridge.

IUPAC Name: cyclopentyl 2-phenylacetate^[1]

Chemical Formula: C₁₃H₁₆O₂^[1]

Synonyms: Benzeneacetic acid, cyclopentyl ester; **Cyclopentyl phenylacetate**^[1]

The structural representation is as follows: A benzene ring is connected to a carbonyl group through a methylene (-CH₂-) group. The carbonyl group is also bonded to an oxygen atom, which is part of an ester linkage to a five-membered cyclopentyl ring.

Physicochemical Properties

The key quantitative data for **cyclopentyl phenylacetate** are summarized in the table below, providing a concise reference for its physical and chemical characteristics.

Property	Value
Molecular Weight	204.26 g/mol
Boiling Point	295 °C at 760 mmHg
Density	1.07 g/cm ³
Refractive Index	1.531
Flash Point	124.7 °C
Vapor Pressure	0.00157 mmHg at 25°C

Experimental Protocol: Synthesis via Fischer Esterification

The synthesis of **cyclopentyl phenylacetate** can be achieved through the Fischer esterification of phenylacetic acid with cyclopentanol in the presence of an acid catalyst. This method is a standard procedure for the preparation of esters.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Materials:

- Phenylacetic acid
- Cyclopentanol
- Concentrated Sulfuric Acid (H₂SO₄) or other acid catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous solvent (e.g., Toluene or Hexane)
- 5% aqueous Sodium Bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous Sodium Chloride solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)

- Organic solvent for extraction (e.g., Diethyl ether or Ethyl acetate)

Equipment:

- Round-bottom flask
- Dean-Stark apparatus or Soxhlet extractor with drying agent
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

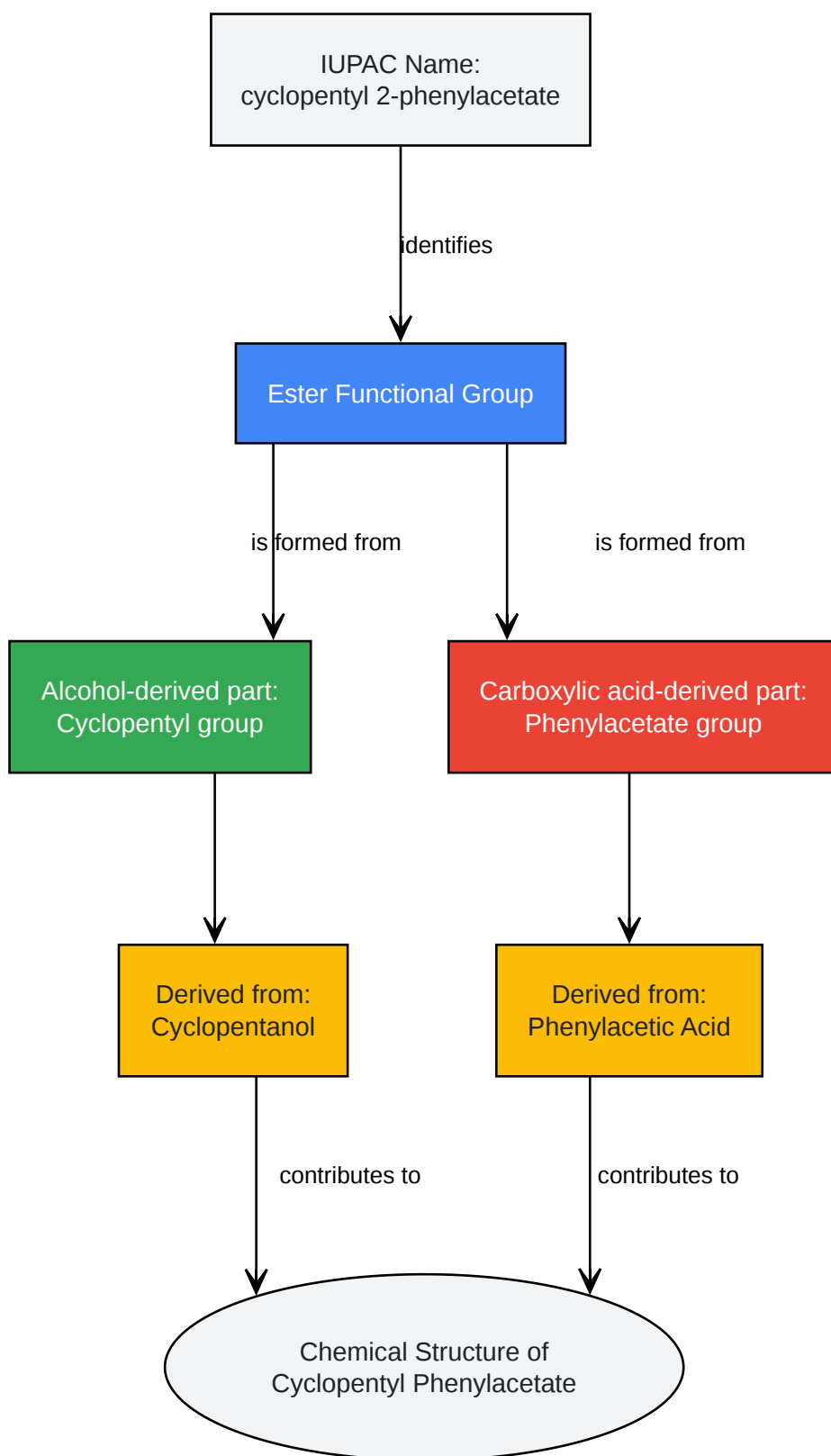
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine phenylacetic acid (1.0 equivalent), cyclopentanol (1.5 equivalents), and an anhydrous solvent such as toluene. The use of excess cyclopentanol helps to drive the equilibrium towards the product.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the molar amount of the carboxylic acid) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux. The water produced during the reaction will be azeotropically removed and collected in the Dean-Stark trap, shifting the equilibrium towards the formation of the ester.
- **Reaction Monitoring:** Monitor the progress of the reaction by observing the amount of water collected or by using techniques such as Thin Layer Chromatography (TLC). The reaction is typically complete when no more water is being formed.
- **Work-up:**

- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash it with a 5% aqueous sodium bicarbonate solution to neutralize the acid catalyst and remove any unreacted phenylacetic acid.
- Wash the organic layer sequentially with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent and concentrate the solvent using a rotary evaporator to obtain the crude **cyclopentyl phenylacetate**.
- Purification: Purify the crude product by vacuum distillation to yield the pure **cyclopentyl phenylacetate**.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the systematic IUPAC name to the constituent parts of the **cyclopentyl phenylacetate** chemical structure.



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Caption: Logical breakdown of **Cyclopentyl Phenylacetate**'s IUPAC name to its structure.

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- To cite this document: BenchChem. [Cyclopentyl phenylacetate chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14743938#cyclopentyl-phenylacetate-chemical-structure-and-iupac-name]

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Phone: (601) 213-4426

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